

Application Notes and Protocols: Evaluating the Efficacy of Orthosulfamuron on Weed Species

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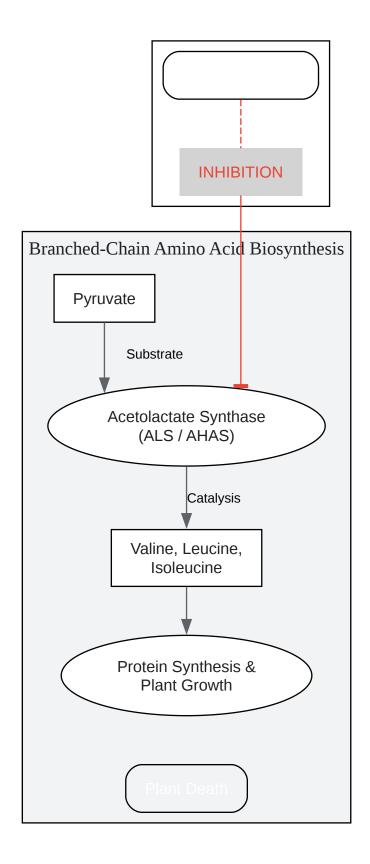
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Abstract: This document provides comprehensive experimental protocols for assessing the herbicidal efficacy of **Orthosulfamuron**, a sulfonylurea compound, against various weed species. **Orthosulfamuron** functions by inhibiting the acetolactate synthase (ALS) enzyme, a critical component in the biosynthesis of branched-chain amino acids in plants.[1][2] The following protocols detail both greenhouse-based dose-response bioassays and small-plot field trials, offering robust methodologies for generating reliable efficacy data.

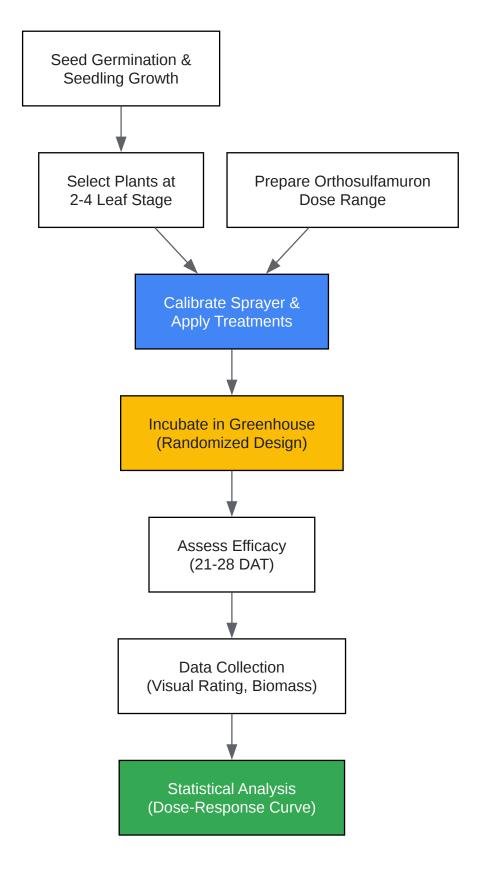
Mechanism of Action of Orthosulfamuron

Orthosulfamuron is a systemic, post-emergence herbicide that is absorbed through both the foliage and roots of plants.[2][3] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxy acid synthase (AHAS).[1][4] This enzyme is essential for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[2] The blockage of this pathway leads to a cessation of cell division and plant growth, ultimately resulting in plant death. Symptoms of ALS inhibitor injury, such as chlorosis and stunted growth, typically appear several days after application.[2]









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